

Elemental Analysis of 3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide: A Comparative Guide

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Compound of Interest

Compound Name:	3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide
CAS No.:	832737-89-0
Cat. No.:	B3337907

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Determining the Molecular Blueprint: The Molecular Formula

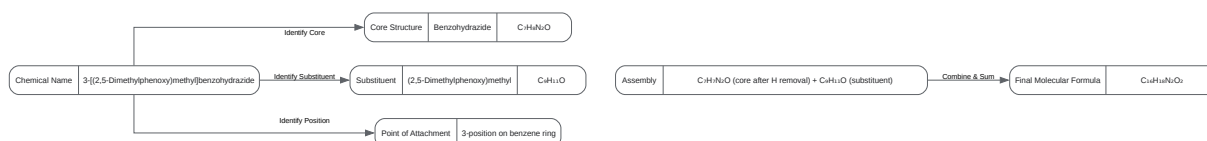
The foundational step in any elemental analysis is the precise determination of the molecular formula. The systematic name, **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide**, describes a benzohydrazide core structure substituted at the 3-position of the benzene ring with a (2,5-Dimethylphenoxy)methyl group.

- **Benzohydrazide Core:** This component consists of a benzene ring attached to a hydrazide group (-CONHNH₂). The basic formula for benzohydrazide is C₇H₈N₂O.

- Substitution at the 3-position: The descriptor "3-..." indicates that a substituent is attached to the third carbon atom of the benzene ring.
- The (2,5-Dimethylphenoxy)methyl Substituent: This group comprises a 2,5-dimethylphenol molecule linked through an ether oxygen to a methyl group, which in turn attaches to the benzohydrazide ring.

By systematically assembling these components, the molecular formula is deduced to be $C_{16}H_{18}N_2O_2$.

Below is a workflow illustrating the process of deriving the molecular formula from the chemical name.



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Caption: Derivation of the molecular formula for **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide**.

Theoretical Elemental Composition: The Calculated Benchmark

With the confirmed molecular formula of $C_{16}H_{18}N_2O_2$, we can calculate the theoretical elemental composition. This calculation is based on the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).

Atomic Weights Used:

- C: 12.011 u
- H: 1.008 u
- N: 14.007 u
- O: 15.999 u

Molecular Weight Calculation:

The molecular weight (MW) of $C_{16}H_{18}N_2O_2$ is calculated as follows:

$$\text{MW} = (16 \times 12.011) + (18 \times 1.008) + (2 \times 14.007) + (2 \times 15.999) = 192.176 + 18.144 + 28.014 + 31.998 = 270.332 \text{ g/mol}$$

Elemental Percentage Calculation:

The percentage composition of each element is then determined by dividing the total mass of that element in the molecule by the total molecular weight and multiplying by 100.

Element	Symbol	Atomic Weight (u)	Number of Atoms	Total Mass (u)	Percentage (%)
Carbon	C	12.011	16	192.176	71.09
Hydrogen	H	1.008	18	18.144	6.71
Nitrogen	N	14.007	2	28.014	10.36
Oxygen	O	15.999	2	31.998	11.84
Total	270.332	100.00			

The Reality of Measurement: Theoretical vs. Experimental Data

In practice, elemental analysis is performed using techniques such as combustion analysis. The results from these experiments are rarely a perfect match to the theoretical values due to

instrumental limitations and sample purity. A typical acceptable deviation is within $\pm 0.4\%$ of the theoretical value.

For **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide**, a high-purity sample analyzed by a calibrated combustion analyzer would be expected to yield results within the following ranges:

Element	Theoretical %	Expected Experimental Range %
Carbon	71.09	70.69 - 71.49
Hydrogen	6.71	6.31 - 7.11
Nitrogen	10.36	9.96 - 10.76

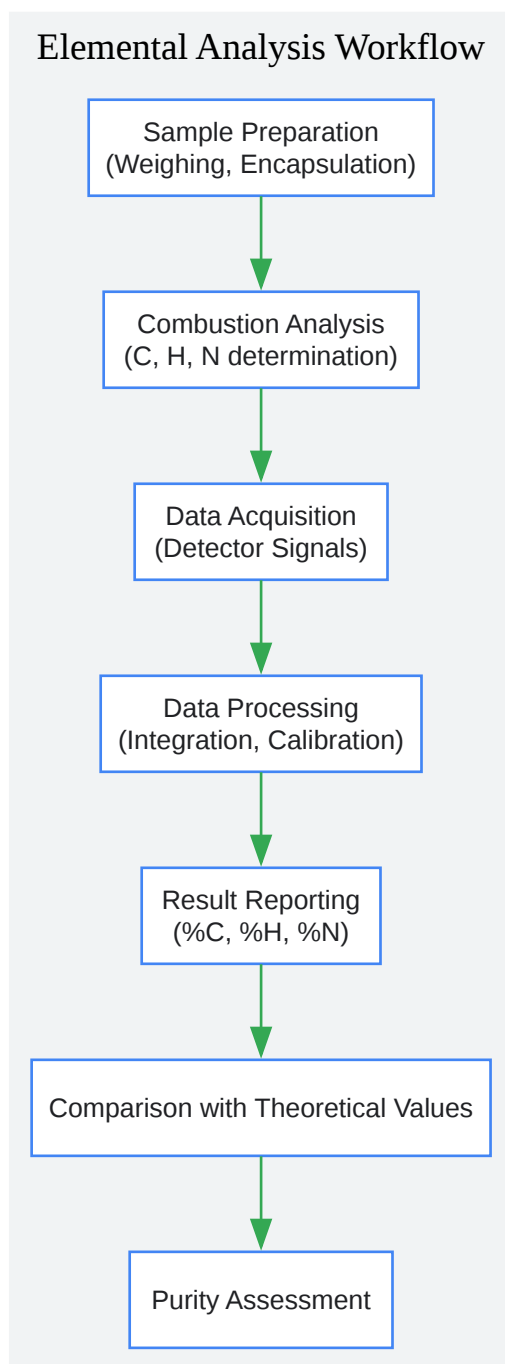
It is crucial for researchers to understand that results falling outside this range may indicate the presence of impurities, residual solvents, or incomplete combustion, necessitating further purification or optimization of the analytical method.

Methodologies in Elemental Analysis: A Comparative Overview

While combustion analysis is the gold standard for C, H, and N analysis, other techniques can be employed for a comprehensive elemental profile.

Analytical Technique	Principle	Elements Detected	Advantages	Limitations
Combustion Analysis	Sample is combusted in a stream of oxygen, and the resulting gases (CO ₂ , H ₂ O, N ₂) are quantified.	C, H, N, S	High precision and accuracy, well-established method.	Destructive to the sample, requires specialized equipment.
Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)	Sample is introduced into an argon plasma, which ionizes the atoms. The ions are then separated by mass-to-charge ratio.	Most elements in the periodic table.	Extremely high sensitivity, capable of trace element analysis.	Can have interferences, requires sample digestion.
X-ray Fluorescence (XRF)	Sample is irradiated with X-rays, causing the emission of characteristic secondary X-rays from each element.	Elements heavier than sodium.	Non-destructive, requires minimal sample preparation.	Lower sensitivity for lighter elements.

The choice of analytical technique depends on the specific research question, the nature of the sample, and the required level of sensitivity.



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Caption: A typical workflow for elemental analysis by combustion.

Experimental Protocol: Combustion Analysis for C, H, and N

This section provides a detailed, step-by-step methodology for the elemental analysis of **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide** using a modern combustion analyzer.

Instrumentation:

- Elemental Analyzer (e.g., PerkinElmer 2400 Series II CHNS/O Analyzer, Elementar vario MICRO cube)
- Microbalance (accurate to ± 0.001 mg)
- Tin capsules for sample encapsulation

Procedure:

- Instrument Calibration: Calibrate the instrument using a certified standard, such as acetanilide, to ensure accuracy.
- Sample Preparation:
 - Accurately weigh approximately 1-2 mg of the dried, high-purity **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide** into a tin capsule using a microbalance.
 - Seal the capsule to ensure no sample is lost.
- Analysis:
 - Introduce the encapsulated sample into the combustion chamber of the elemental analyzer.
 - The sample is combusted at a high temperature (typically ~ 950 °C) in a pure oxygen environment.
 - The resulting combustion gases (CO_2 , H_2O , and N_2) are passed through a reduction tube to convert nitrogen oxides to N_2 .
 - The gases are then separated by a chromatographic column and quantified by a thermal conductivity detector (TCD).

- Data Analysis:
 - The instrument software calculates the percentage of C, H, and N based on the detector response and the sample weight.
 - Compare the experimental results to the theoretical values calculated in Section 2.

Trustworthiness of the Protocol: This protocol is self-validating through the use of certified reference materials for calibration and by running blank samples to ensure no background contamination. Consistent results for the standard and blanks confirm the reliability of the data obtained for the target compound.

Conclusion

The elemental analysis of **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide** provides fundamental data for its characterization and purity assessment. A thorough understanding of the theoretical composition, coupled with the practical considerations of experimental analysis, is paramount for researchers. By employing robust analytical techniques and adhering to validated protocols, scientists can ensure the integrity of their data, a cornerstone of reproducible and reliable research in drug development and chemical sciences.

References

- Note: As of the last update, a specific peer-reviewed publication detailing the synthesis and providing experimental elemental analysis data for **3-[(2,5-Dimethylphenoxy)methyl]benzohydrazide** was not identified in publicly accessible databases. The molecular formula and subsequent calculations are based on the systematic chemical name. For definitive experimental data, researchers should refer to the certificate of analysis from a reputable chemical supplier or perform the analysis in-house.
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